

Application Notes and Protocols for In Vitro Nematicide Assays with Cyclobutrifluram

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774785

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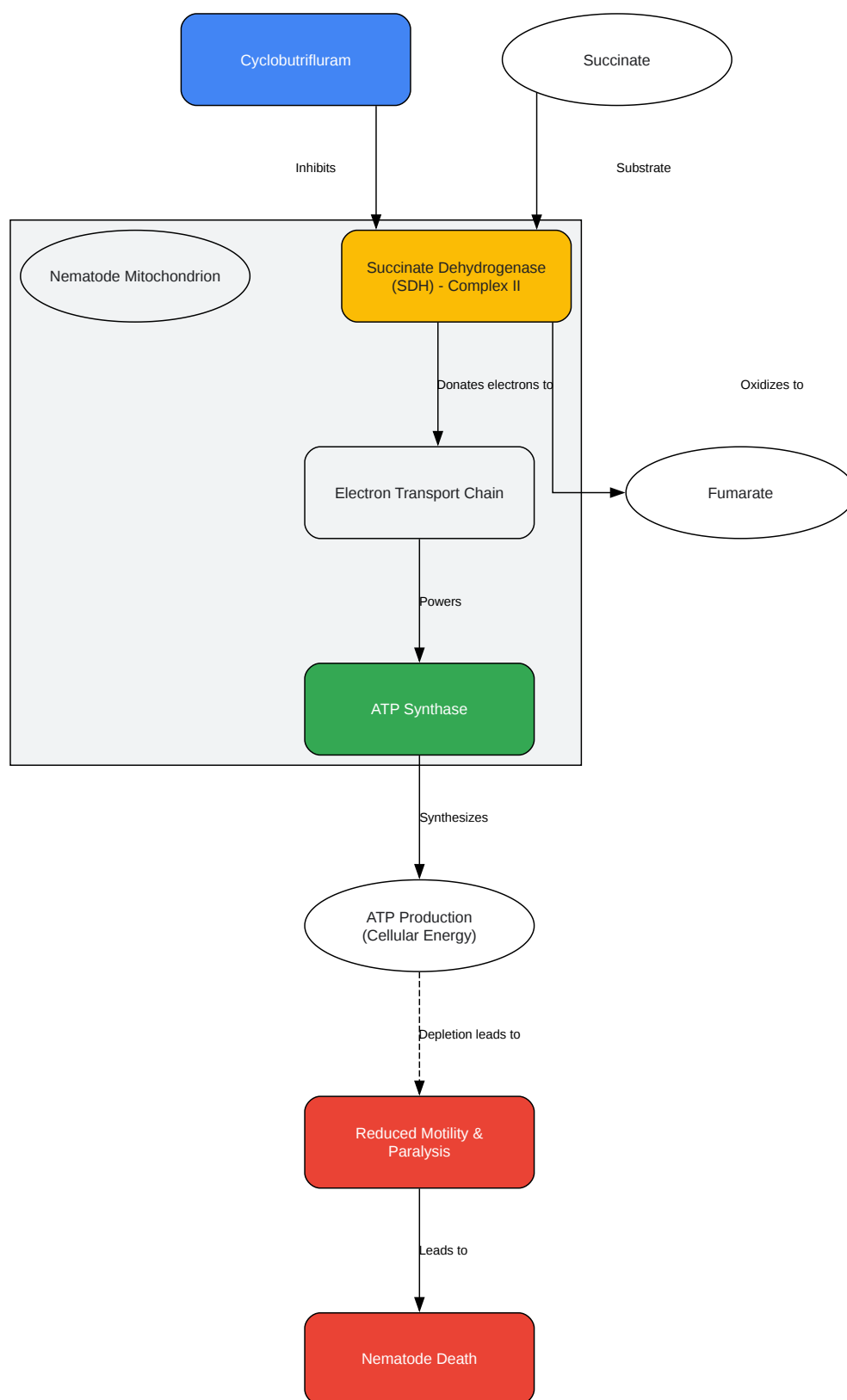
For Researchers, Scientists, and Drug Development Professionals

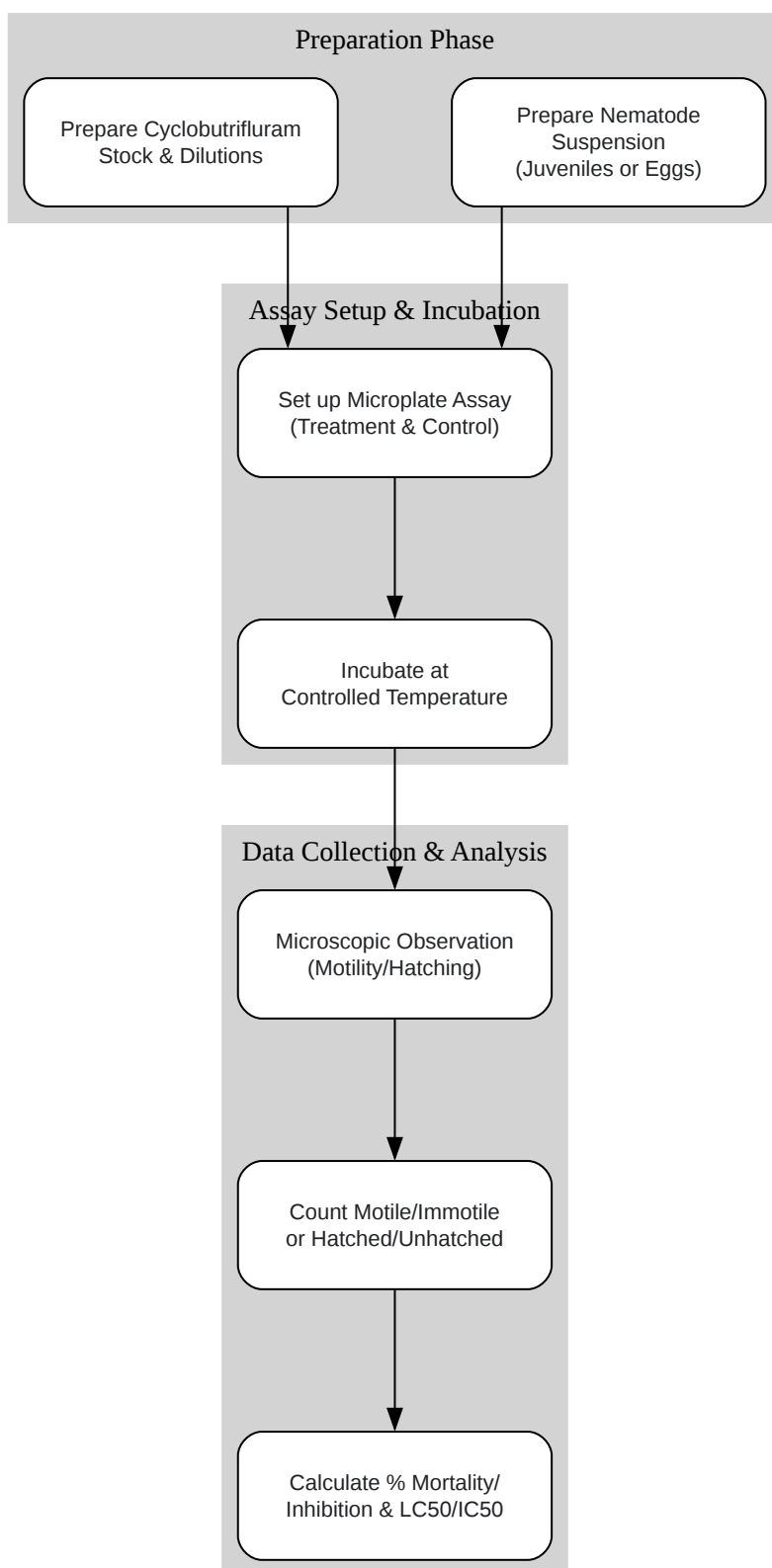
These application notes provide detailed protocols for conducting in vitro nematicide assays to evaluate the efficacy of **Cyclobutrifluram**, a novel succinate dehydrogenase inhibitor (SDHI). The following methodologies are designed to ensure reproducibility and accuracy in assessing the impact of **Cyclobutrifluram** on nematode survival, motility, and egg hatching.

Mechanism of Action

Cyclobutrifluram is a nematicide and fungicide that functions by inhibiting the mitochondrial succinate dehydrogenase (SDH) complex, also known as Complex II, in the respiratory electron transport chain of nematodes and fungi.^{[1][2]} This inhibition disrupts the conversion of succinate to fumarate, a critical step in the citric acid cycle (Krebs cycle) and cellular respiration.^[1] The blockage of the electron transport chain ultimately impedes the production of adenosine triphosphate (ATP), the primary energy currency of the cell, leading to reduced motility, paralysis, and eventual death of the nematode.^{[1][3]}

Signaling Pathway of Cyclobutrifluram's Nematicidal Action





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References

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